

An In-depth Technical Guide to 15-Keto-Eicosatetraenoic Acid (15-KETE)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15-KETE

Cat. No.: B15553360

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

15-Keto-Eicosatetraenoic Acid (**15-KETE**), also known as 15-oxo-Eicosatetraenoic Acid (15-oxo-ETE), is a biologically active lipid mediator derived from the oxidation of arachidonic acid. As a member of the eicosanoid family, **15-KETE** plays a significant role in various physiological and pathological processes, particularly in the regulation of inflammation and cellular proliferation. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological functions of **15-KETE**, with a focus on its signaling pathways and potential as a therapeutic target. Detailed experimental protocols for its quantification are also provided.

Chemical Structure and Properties

15-KETE is a polyunsaturated fatty acid characterized by a 20-carbon chain with four double bonds and a ketone group at the 15th carbon. Its electrophilic nature, conferred by the α,β -unsaturated ketone moiety, is central to its biological activity.^{[1][2]}

Table 1: Chemical and Physical Properties of **15-KETE**

Property	Value	Reference
Systematic Name	15-oxo-5Z,8Z,11Z,13E-eicosatetraenoic acid	[3]
Synonyms	15-KETE, 15-oxo-ETE	[3]
Molecular Formula	C ₂₀ H ₃₀ O ₃	[3]
Molecular Weight	318.5 g/mol	[3]
CAS Number	81416-72-0	[3]
Appearance	Solution in ethanol (commercially available)	[3]
Solubility	DMF: Miscible, DMSO: Miscible, Ethanol: Miscible, PBS (pH 7.2): 0.8 mg/ml	[3]
λ _{max}	279 nm	[3]

Biosynthesis of 15-KETE

15-KETE is not a primary product of arachidonic acid metabolism but is synthesized from its precursor, 15-hydroxyeicosatetraenoic acid (15-HETE). The biosynthesis is a multi-step enzymatic process.[1][2]

- **Formation of 15-HETE:** Arachidonic acid is first converted to 15-hydroperoxyeicosatetraenoic acid (15-HpETE) by the action of 15-lipoxygenase (15-LOX). 15-HpETE is then rapidly reduced to 15(S)-HETE.[1][2]
- **Oxidation to 15-KETE:** The hydroxyl group of 15(S)-HETE is oxidized to a ketone group by the enzyme NAD⁺-dependent 15-hydroxyprostaglandin dehydrogenase (15-PGDH), yielding **15-KETE**. [1][2][4]



[Click to download full resolution via product page](#)

Caption: Biosynthesis of **15-KETE** from Arachidonic Acid.

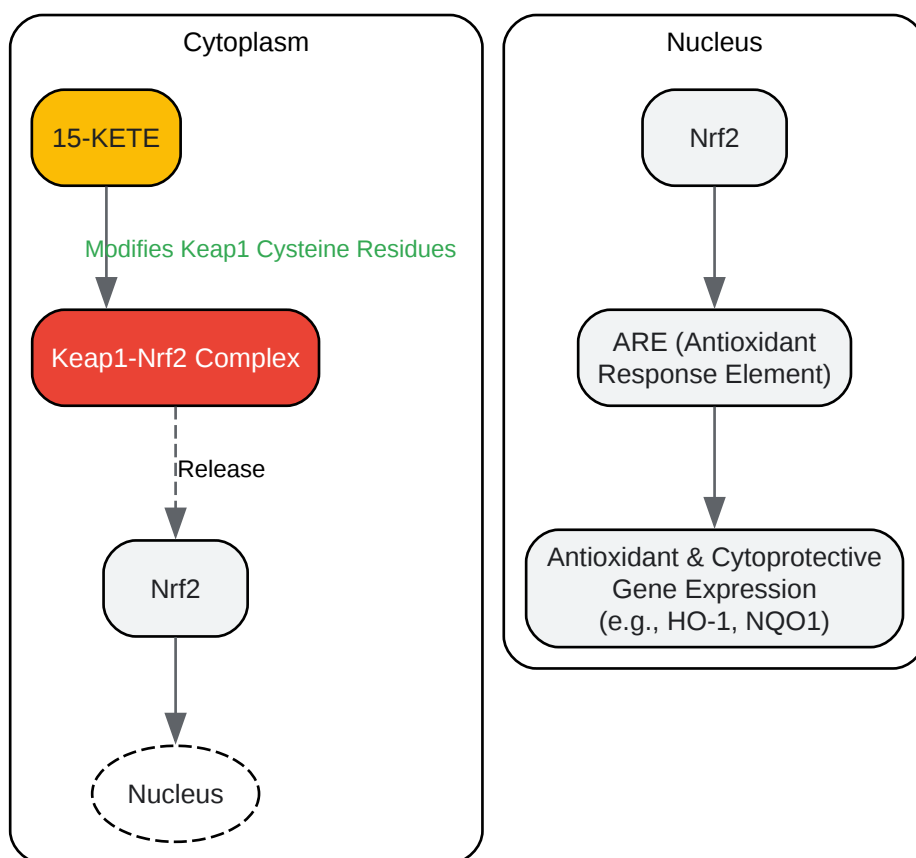
Biological Activities and Signaling Pathways

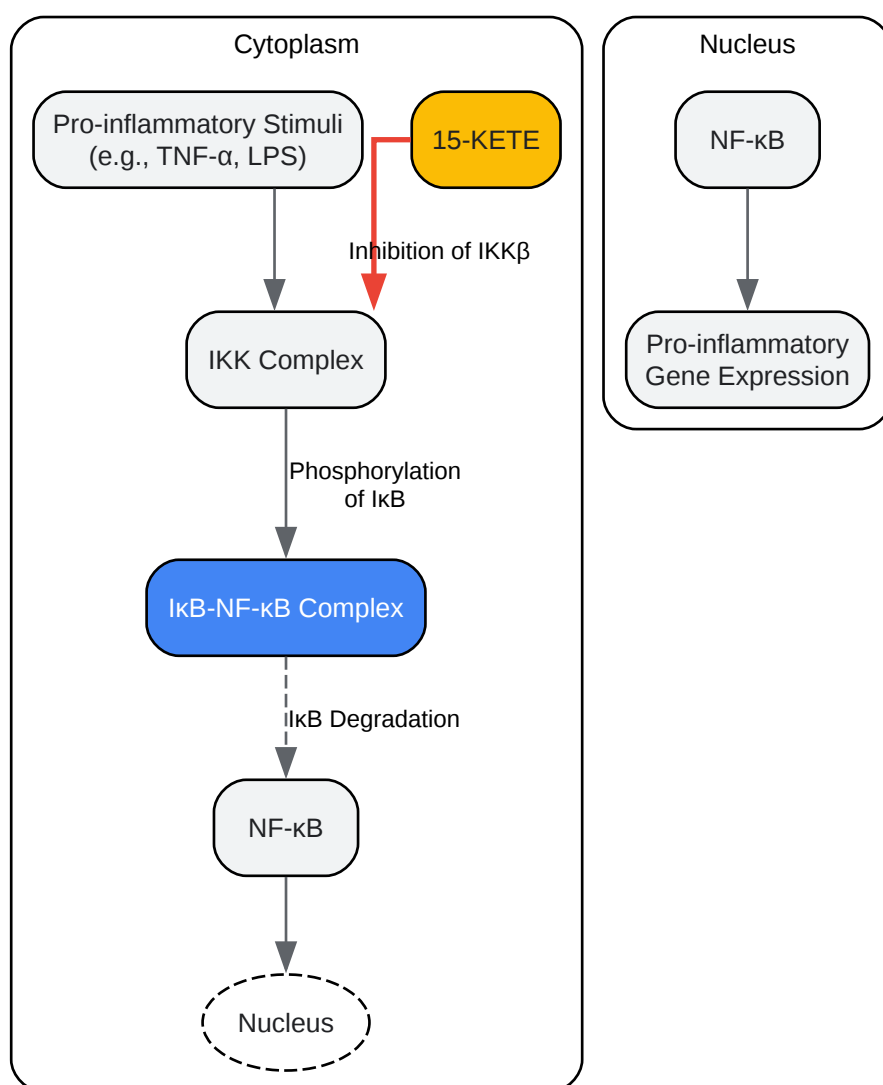
15-KETE exhibits potent anti-inflammatory and anti-proliferative effects through the modulation of key signaling pathways. Its electrophilic nature allows it to interact with and modify specific cysteine residues on target proteins.

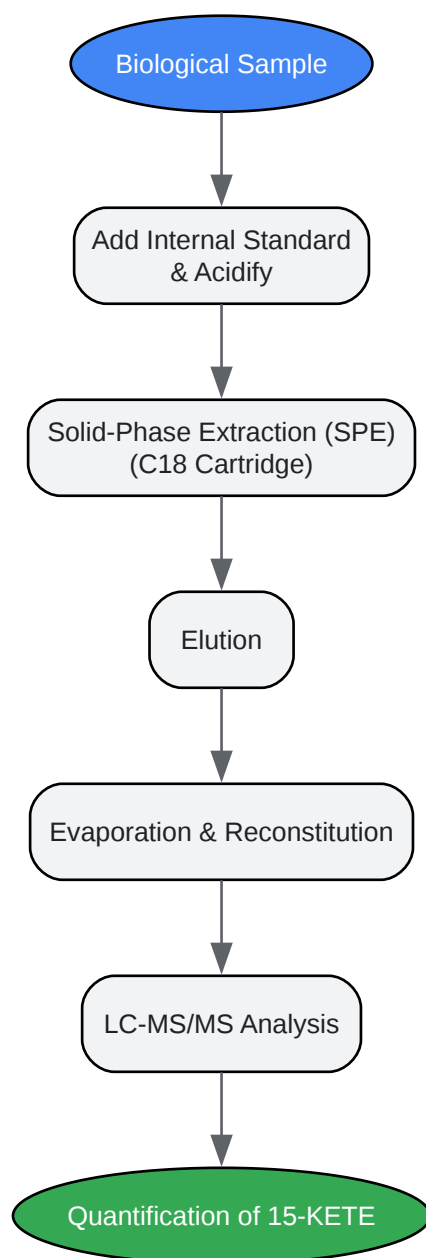
Anti-inflammatory Effects: Nrf2 Activation and NF-κB Inhibition

15-KETE is a known activator of the Nrf2 antioxidant response and an inhibitor of the pro-inflammatory NF-κB pathway.^[1]

Under basal conditions, the transcription factor Nrf2 is kept in the cytoplasm by its inhibitor, Keap1, which facilitates its degradation. Electrophilic compounds like **15-KETE** can modify cysteine residues on Keap1, leading to a conformational change that disrupts the Keap1-Nrf2 interaction. This allows Nrf2 to translocate to the nucleus, where it binds to the Antioxidant Response Element (ARE) and initiates the transcription of antioxidant and cytoprotective genes, such as Heme Oxygenase-1 (HO-1) and NAD(P)H Quinone Dehydrogenase 1 (NQO1).^{[1][5][6]}







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 15-oxoeicosatetraenoic acid is a 15-hydroxyprostaglandin dehydrogenase-derived electrophilic mediator of inflammatory signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 15-Hydroxyeicosatetraenoic acid - Wikipedia [en.wikipedia.org]
- 3. caymanchem.com [caymanchem.com]
- 4. 15-oxo-Eicosatetraenoic acid, a metabolite of macrophage 15-hydroxyprostaglandin dehydrogenase that inhibits endothelial cell proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Frontiers | Keap1-Nrf2 pathway: a key mechanism in the occurrence and development of cancer [frontiersin.org]
- 6. The Molecular Mechanisms Regulating the KEAP1-NRF2 Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 15-Keto-Eicosatetraenoic Acid (15-KETE)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553360#15-kete-structure-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

